

Technical Support Center: Optimizing BMS-986115 Treatment Schedules

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Compound of Interest

Compound Name: BMS-986115

Cat. No.: B1574177

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Product: **BMS-986115** (Notch Inhibitor) Primary Indication: Advanced Solid Tumors (Notch-dependent) Mechanism: Gamma-Secretase Inhibition (GSI) preventing NICD cleavage. Critical Advisory: Do not confuse **BMS-986115** with BMS-986205 (Linrodostat), which is an IDO1 inhibitor.

Executive Summary: The Toxicity-Efficacy Paradox

The primary challenge with **BMS-986115** is the narrow therapeutic index caused by on-target gastrointestinal (GI) toxicity. Notch signaling is essential for maintaining the balance between absorptive enterocytes and secretory goblet cells in the gut.

- The Problem: Continuous Notch inhibition drives intestinal stem cells toward a secretory fate (Goblet Cell Metaplasia), leading to severe secretory diarrhea (72% incidence) and malabsorption.
- The Solution: Optimizing the treatment schedule (intermittent vs. continuous) to allow intestinal stem cell recovery while maintaining suppression of the oncogenic Notch driver.

Part 1: Pharmacokinetics & Dosing Strategy

Q: How does the half-life of **BMS-986115** dictate the dosing schedule?

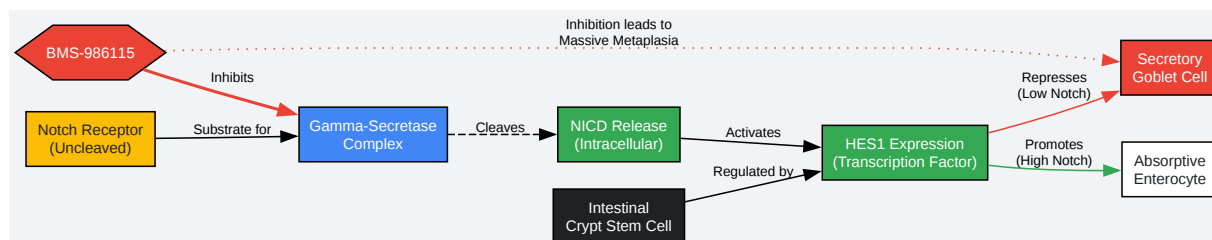
A: **BMS-986115** has a projected human half-life (

) of approximately 15 hours. This intermediate half-life presents a specific optimization challenge:

- Continuous Daily Dosing (QD):
 - Status: Clinically validated MTD is 1.5 mg QD.[\[1\]](#)
 - Pros: Sustained suppression of HES1 (downstream Notch target).
 - Cons: High rate of Grade 3/4 diarrhea due to lack of gut epithelium recovery time.
- Intermittent Dosing (e.g., BIW - Twice Weekly):
 - Status: Explored in trials (Arm B) but MTD was not formally established due to study termination/toxicity at high doses (8 mg).
 - Optimization Strategy: For preclinical or compassionate use where QD is poorly tolerated, a "3-days-on / 4-days-off" or Twice Weekly (BIW) schedule is recommended. This exploits the rapid turnover of intestinal epithelium (3-5 days), allowing the crypts to regenerate normal enterocytes during the "off" period.

Q: What is the mechanistic basis for the GI toxicity?

The toxicity is "on-target."[\[1\]](#) The diagram below illustrates how **BMS-986115** shifts cell fate.



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Figure 1: Mechanism of **BMS-986115** induced Goblet Cell Metaplasia. Inhibition of cleavage prevents HES1 expression, de-repressing the secretory goblet cell fate.

Part 2: Troubleshooting & Toxicity Management

Q: How do I distinguish **BMS-986115** diarrhea from standard chemotherapy-induced diarrhea?

A: **BMS-986115** causes secretory diarrhea, characterized by high volume and mucus content, often persisting despite fasting.

Management Algorithm:

Grade	Clinical Presentation	Recommended Action
Grade 1	<4 stools/day > baseline	Continue dose. Initiate loperamide immediately.
Grade 2	4-6 stools/day; mucus present	Hold dose until recovery to Grade ≤1. Resume at reduced dose (e.g., 1.2 mg QD).
Grade 3	≥7 stools/day; incontinence; dehydration	Discontinue permanently or hold >2 weeks. IV fluids required. Consider Pulse Steroids? (See Note below).

Critical Research Insight (Microbiota): Recent translational data suggests that GSI-induced colitis is exacerbated by the gut microbiome.

- Actionable Protocol: In preclinical mouse models, antibiotic depletion of the microbiota has been shown to rescue the colitis phenotype.^[3]
- Recommendation: For animal studies, co-administration of broad-spectrum antibiotics may allow for higher **BMS-986115** dosing without lethal GI toxicity.

Q: Why is Hypophosphatemia occurring, and how do I manage it?

A: Hypophosphatemia (64% incidence) is a class effect of Notch inhibitors, likely due to interference with renal phosphate reabsorption or FGF23 signaling modulation.

- Monitoring: Measure serum phosphate weekly during Cycle 1 and 2.
- Intervention: Oral phosphate supplementation is usually sufficient. Dose reduction is rarely needed solely for hypophosphatemia unless it becomes Grade 3 (<2.0 mg/dL) and unresponsive to replacement.

Part 3: Validating Target Engagement (Biomarkers)

To ensure that "optimized" (reduced) schedules are still effective, you must validate pathway inhibition.

Q: What is the gold-standard protocol for monitoring Notch inhibition?

A: Monitor the downregulation of HES1 and Deltex1 (DTX1) transcripts in Peripheral Blood Mononuclear Cells (PBMCs). These are surrogate markers for tumor Notch activity.

Protocol: PBMC Notch Biomarker Assay

- Collection: Collect whole blood in EDTA or CPT tubes immediately before dosing (trough) and 4 hours post-dose (peak).
- Isolation: Isolate PBMCs via Ficoll-Paque density gradient centrifugation within 2 hours of draw.
- RNA Extraction: Use a column-based kit (e.g., RNeasy) with on-column DNase digestion.
- qRT-PCR:
 - Target Probes: Human HES1 (e.g., Hs00172878_m1) and DTX1.
 - Reference Gene: GAPDH or ACTB.
- Validation Criteria: A $>50\%$ reduction in HES1 mRNA at 4 hours post-dose confirms biological activity.

Part 4: Preclinical vs. Clinical Translation

Q: I am designing a mouse xenograft study. What dose schedule should I use? Do not use the human QD schedule directly without adjustment for murine metabolism.

- Murine Metabolism: Rodents clear GSIs faster.
- Recommended Schedule: Intermittent High Dose.
 - Regimen: 5 mg/kg orally, 3 days On / 4 days Off.
 - Rationale: This mimics the "pulsed" high-concentration exposure that kills cancer stem cells while allowing the murine gut (which turns over faster than human gut) to recover.

References

- Phase I Study & Dosing: Kujtan, L. et al.[1][2] "A multi-arm phase I dose escalating study of an oral NOTCH inhibitor **BMS-986115** in patients with advanced solid tumours." Investigational New Drugs, 2018.[2]
- Mechanism of Toxicity: van Es, J.H. et al. "Notch/gamma-secretase inhibition turns proliferative cells in intestinal crypts and adenomas into goblet cells." Nature, 2005.
- Microbiota & GSI Colitis: Erkert, L. et al. "Pharmacological inhibitors of the gamma-secretase enzyme complex disrupt epithelial cell function triggering colitis in mice." Journal of Crohn's and Colitis, 2025.[3]
- Biomarker Protocols: Real, P.J. et al. "Gamma-secretase inhibitors reverse glucocorticoid resistance in T cell acute lymphoblastic leukemia." Nature Medicine, 2009. (Establishes HES1 monitoring).

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Sources

- 1. A multi-arm phase I dose escalating study of an oral NOTCH inhibitor BMS-986115 in patients with advanced solid tumours - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. A multi-arm phase I dose escalating study of an oral NOTCH inhibitor BMS-986115 in patients with advanced solid tumours - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdc-berlin.de [mdc-berlin.de]
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